

Application Notes and Protocols: Preparation of Tnik-IN-1 Stock Solution in DMSO

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Compound of Interest

Compound Name: Tnik-IN-1

Cat. No.: B1681324

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Introduction

Tnik-IN-1 is an inhibitor of the Traf2 and Nck-interacting kinase (TNIK), a serine/threonine kinase that plays a crucial role in various cellular processes.^{[1][2]} TNIK is a key activator of the Wnt signaling pathway, which is essential for cell proliferation, differentiation, and growth.^{[1][2]} Dysregulation of the Wnt pathway is implicated in the development of several cancers.^[1] **Tnik-IN-1** exerts its inhibitory effect by binding to the active site of the TNIK enzyme, preventing the phosphorylation of its target substrates, such as TCF4, a transcription factor in the Wnt pathway.^{[1][3]} This blockade of TCF4 phosphorylation leads to the suppression of Wnt target gene transcription and subsequent inhibition of cancer cell growth.^{[1][3]}

These application notes provide a detailed protocol for the preparation of **Tnik-IN-1** stock solutions in dimethyl sulfoxide (DMSO), ensuring accurate and reproducible experimental outcomes.

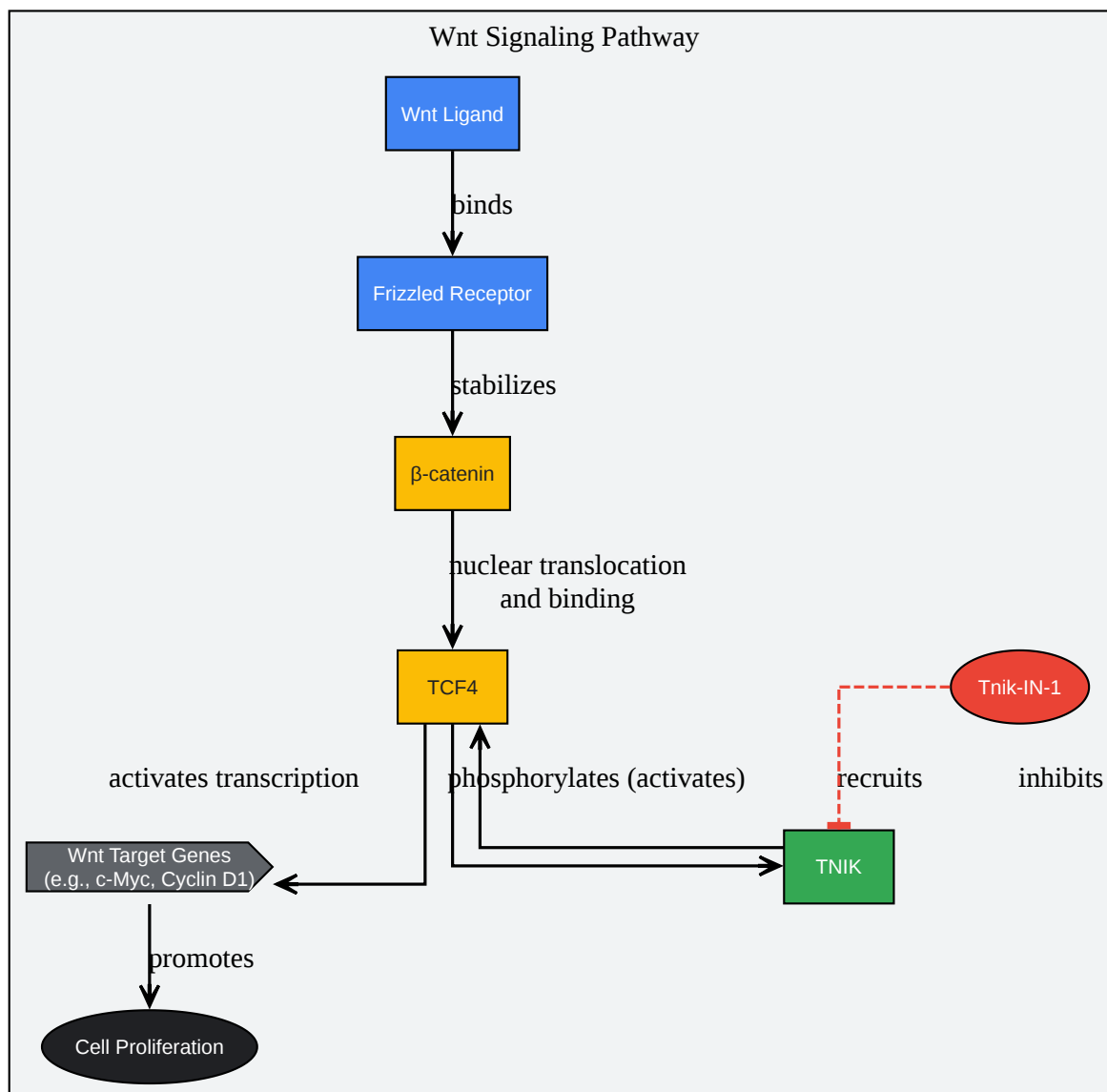
Physicochemical and Solubility Data of Tnik-IN-1

A clear understanding of the physicochemical properties and solubility of **Tnik-IN-1** is critical for accurate stock solution preparation and experimental design. The following table summarizes key quantitative data for **Tnik-IN-1**.

Property	Value	Source
Molecular Formula	C ₁₉ H ₁₇ N ₅ O ₃ S	[4][5][6]
Molecular Weight	395.43 g/mol	[4][5][6]
Appearance	Light yellow to yellow solid	[4]
IC ₅₀	65 nM	[4][7]
Solubility in DMSO	100 mg/mL (252.89 mM)	[4][6]
Storage of Powder	-20°C for 3 years; 4°C for 2 years	[4]
Storage of Stock Solution	-80°C for 6 months; -20°C for 1 month	[4][8]

Signaling Pathway of TNIK Inhibition

Tnik-IN-1 targets the Wnt signaling pathway, a critical regulator of cellular function. The diagram below illustrates the canonical Wnt pathway and the mechanism of action for **Tnik-IN-1**. In the presence of Wnt ligands, a signaling cascade is initiated that leads to the stabilization and nuclear translocation of β -catenin. In the nucleus, β -catenin forms a complex with TCF4, and TNIK is recruited to this complex, where it phosphorylates TCF4, leading to the transcription of Wnt target genes. **Tnik-IN-1** inhibits the kinase activity of TNIK, preventing TCF4 phosphorylation and thereby blocking the expression of genes that promote cell proliferation.



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Caption: The Wnt signaling pathway and the inhibitory action of **Tnik-IN-1**.

Experimental Protocol: Preparation of Tnik-IN-1 Stock Solution

This protocol details the steps for preparing a high-concentration stock solution of **Tnik-IN-1** in DMSO. It is crucial to use anhydrous, high-purity DMSO to ensure the stability and solubility of the compound.^[4]

Materials:

- **Tnik-IN-1** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile, amber microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath

Equipment:

- Analytical balance
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

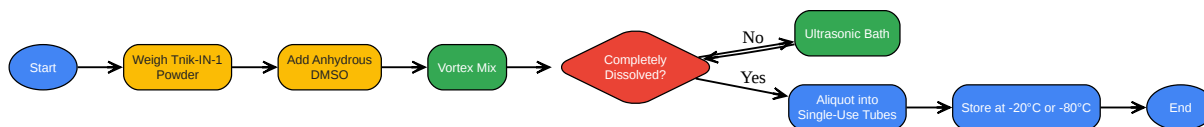
Procedure:

- Pre-analysis and Preparation:
 - Equilibrate the **Tnik-IN-1** vial to room temperature before opening to prevent condensation of moisture.
 - Ensure all equipment is clean and sterile to avoid contamination.
 - Perform all steps in a chemical fume hood.

- Weighing the Compound:
 - Carefully weigh the desired amount of **Tnik-IN-1** powder using an analytical balance. For example, to prepare a 10 mM stock solution, weigh out 3.954 mg of **Tnik-IN-1**.
- Dissolution in DMSO:
 - Add the appropriate volume of anhydrous DMSO to the vial containing the **Tnik-IN-1** powder. To prepare a 10 mM stock solution from 3.954 mg of **Tnik-IN-1**, add 1 mL of DMSO.
 - For higher concentrations, such as 100 mg/mL, add the corresponding volume of DMSO. Note that for high concentrations, sonication may be required to achieve complete dissolution.[\[4\]](#)[\[6\]](#)
- Mixing and Sonication:
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
 - If the compound is not fully dissolved, place the vial in an ultrasonic bath for 5-10 minutes. Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting and Storage:
 - Once the **Tnik-IN-1** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.[\[8\]](#)
 - Label each aliquot clearly with the compound name, concentration, date, and your initials.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[4\]](#)[\[8\]](#)

Experimental Workflow

The following diagram outlines the workflow for the preparation of the **Tnik-IN-1** stock solution.



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